

# Oleyl Alcohol: A Versatile Chemical Intermediate in Modern Organic Synthesis

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## Compound of Interest

Compound Name: Oleyl alcohol

Cat. No.: B1678992

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Oleyl alcohol**, a long-chain unsaturated fatty alcohol, has emerged as a critical chemical intermediate in a diverse array of organic syntheses, ranging from the production of surfactants and lubricants to the intricate construction of pharmacologically active molecules and advanced drug delivery systems. Its unique combination of a long hydrophobic carbon chain and a reactive hydroxyl group, along with the presence of a cis-double bond, imparts specific physicochemical properties that make it a valuable building block in the synthesis of complex molecular architectures. This guide provides a comprehensive overview of **oleyl alcohol**'s role as a chemical intermediate, with a focus on its key reactions, detailed experimental protocols, and applications in drug development.

## Physicochemical Properties of Oleyl Alcohol

A thorough understanding of **oleyl alcohol**'s physical and chemical properties is fundamental to its application in synthesis. These properties influence its reactivity, solubility, and the characteristics of the resulting products.

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>36</sub> O	[1][2][3]
Molecular Weight	268.48 g/mol	[1][4]
Appearance	Colorless to pale yellow oily liquid	[1][5]
Melting Point	13 to 19 °C	[2]
Boiling Point	330 to 360 °C	[2]
Density	0.845-0.855 g/cm <sup>3</sup>	[2]
Solubility	Insoluble in water; soluble in alcohols, ethers, and chloroform.	[2]
CAS Number	143-28-2	[1]

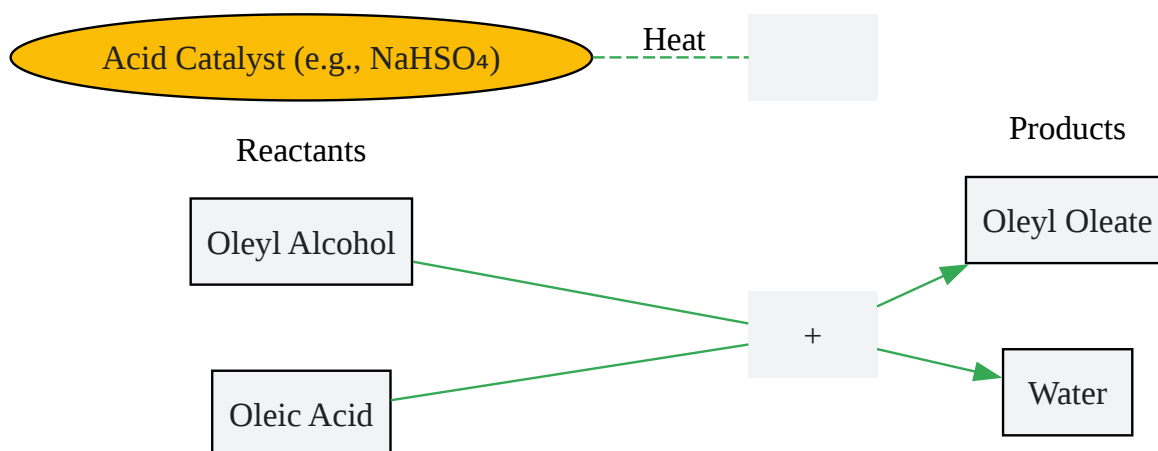
## Core Reactions of Oleyl Alcohol as a Chemical Intermediate

The reactivity of **oleyl alcohol** is primarily centered around its hydroxyl group and the double bond within its alkyl chain. These functional groups allow for a variety of transformations, making it a versatile precursor for numerous derivatives.

### Esterification

Esterification is one of the most common reactions involving **oleyl alcohol**, leading to the formation of oleyl esters, which have wide applications as emollients, lubricants, and in the formulation of drug delivery systems.

Reaction Scheme: Synthesis of Oleyl Oleate



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*Synthesis of Oleyl Oleate via Esterification.*

Experimental Protocol: Synthesis of Oleyl Oleate

This protocol is based on the optimized conditions for the synthesis of oleyl oleate wax ester using a heterogeneous acid catalyst.[6]

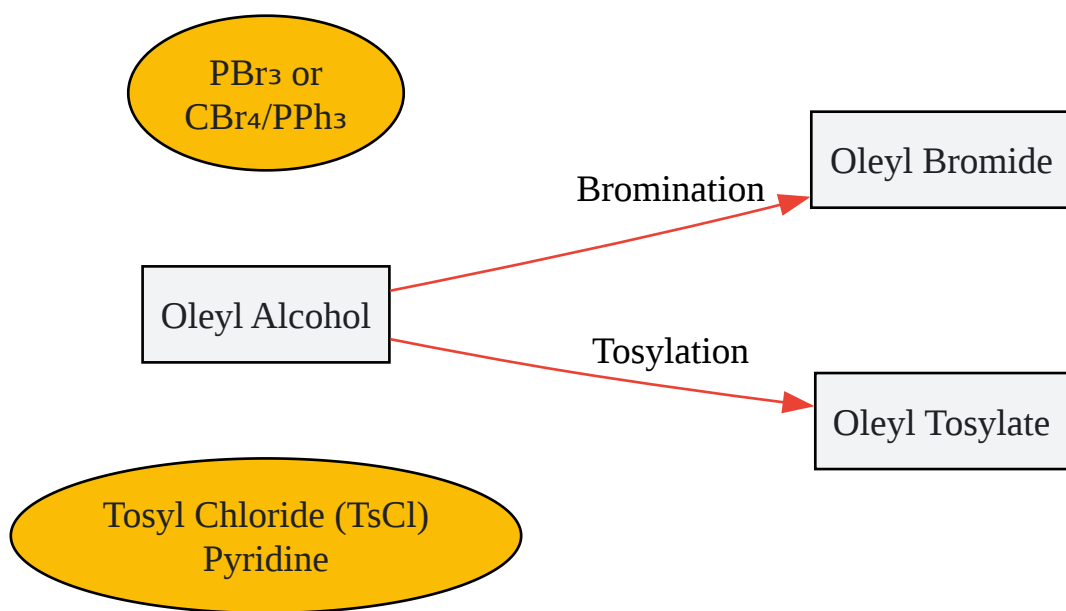
- Materials: Oleic acid, **oleyl alcohol**, Sodium hydrogen sulfate (NaHSO<sub>4</sub>), Ethyl acetate, Anhydrous sodium sulfate.
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine oleic acid and **oleyl alcohol** in a 1:1 molar ratio.[6]
  - Add NaHSO<sub>4</sub> as the catalyst, at a concentration of 9.9 wt% based on the weight of oleic acid.[6]
  - Heat the reaction mixture to 130 °C with vigorous stirring.[6]
  - Maintain the reaction at this temperature for 8 hours.[6]
  - After cooling to room temperature, dissolve the mixture in ethyl acetate.

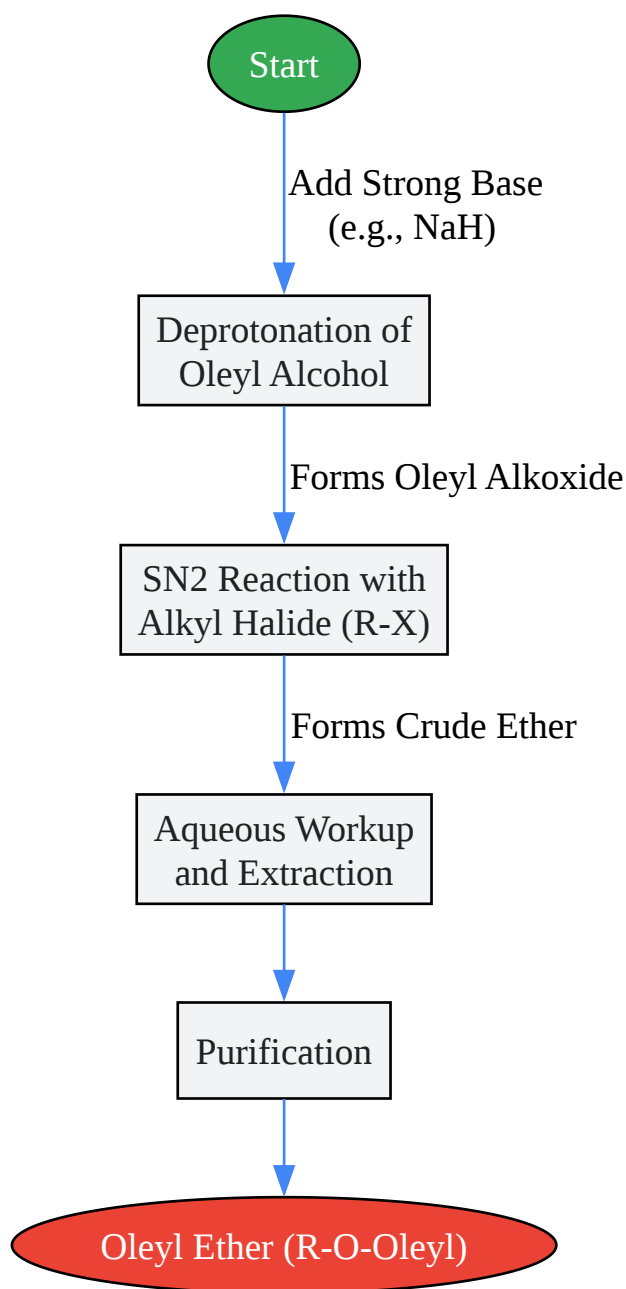
- Wash the organic phase with water and then with a saturated sodium bicarbonate solution to remove any unreacted acid and the catalyst.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude oleyl oleate.
- Purify the product by vacuum distillation. A yield of up to 96.8% can be achieved under these conditions.<sup>[6]</sup>

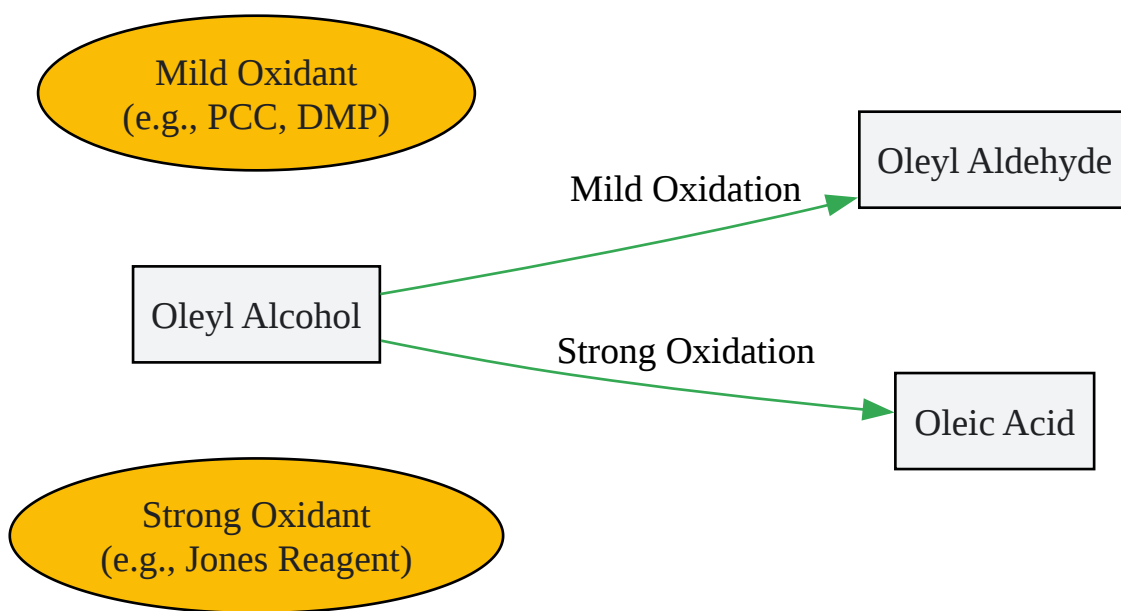
## Conversion to Oleyl Halides and Tosylates

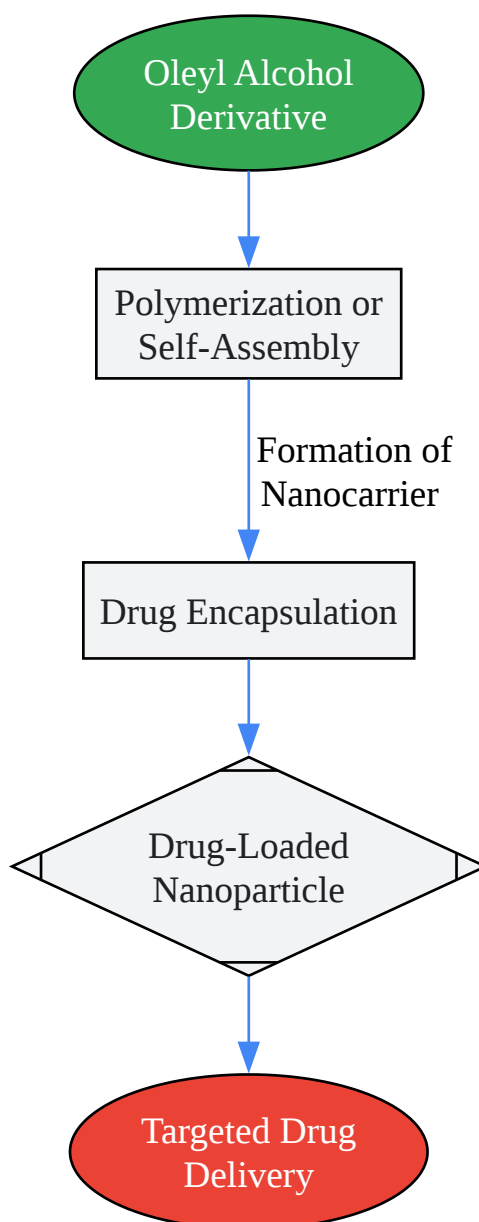
The conversion of the hydroxyl group to a good leaving group, such as a halide or a tosylate, is a pivotal step for subsequent nucleophilic substitution reactions. This transformation opens up pathways to a wide range of oleyl derivatives, including ethers, amines, and azides.

Reaction Scheme: Synthesis of Oleyl Bromide and Oleyl Tosylate









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